

Protocol for dissolving 4-fluoro MBZP for experiments

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Compound of Interest

Compound Name: 4-fluoro MBZP

Cat. No.: B15617477

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Application Notes and Protocols for 4-fluoro MBZP

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-fluoro MBZP (4-fluoro Methylbenzylpiperazine) is a novel psychoactive substance belonging to the piperazine class of compounds.[1][2][3] Structurally similar to benzylpiperazine (BZP), it is presumed to act as a stimulant by modulating dopaminergic and serotonergic systems through the inhibition of neurotransmitter reuptake and stimulation of their release.[1] The fluorination at the para position of the benzyl group is a common strategy in medicinal chemistry to enhance metabolic stability.[4] These application notes provide detailed protocols for the dissolution of **4-fluoro MBZP** for use in experimental research settings.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-fluoro MBZP** is presented in Table 1. This information is crucial for accurate preparation of solutions and for understanding the

compound's behavior in experimental conditions.

Property	Value	Reference
Chemical Name	1-[(4-fluorophenyl)methyl]-4-methyl-piperazine	[1][5][6]
Synonyms	4-Fluoro-MBZP, 4-Fluoro-Methylbenzylpiperazine	[1]
Molecular Formula	C ₁₂ H ₁₇ FN ₂	[1][4][6]
Molecular Weight	208.3 g/mol	[1][4][6]
Form	Available as a solid (hydrochloride salt) or in a methanol solution	[5][6]

Solubility Data

The solubility of a compound is a critical factor in designing experiments. The solubility of **4-fluoro MBZP** and its hydrochloride salt in various common laboratory solvents is summarized in Table 2.

Compound Form	Solvent	Solubility	Reference
4-fluoro MBZP	Methanol	10 mg/mL	[4][6]
4-fluoro MBZP (hydrochloride)	DMSO	Sparingly soluble (1-10 mg/mL)	[5]
4-fluoro MBZP (hydrochloride)	PBS (pH 7.2)	≥10 mg/mL	[5]

Experimental Protocols

The following protocols are recommended for the preparation of stock solutions of **4-fluoro MBZP**. It is advisable to perform a small-scale solubility test before preparing a large volume of stock solution.

Protocol 4.1.1: Preparation of a 10 mg/mL Stock Solution in Methanol

- Weighing: Accurately weigh the desired amount of **4-fluoro MBZP** powder using a calibrated analytical balance.
- Dissolution: Add the appropriate volume of methanol to the weighed compound to achieve a final concentration of 10 mg/mL.
- Mixing: Vortex the solution for 1-2 minutes to ensure complete dissolution. Gentle warming in a water bath (not exceeding 37°C) may aid in dissolution.
- Storage: Store the stock solution in a tightly sealed vial at -20°C for short-term storage or -80°C for long-term storage.[\[4\]](#)

Protocol 4.1.2: Preparation of a 10 mg/mL Stock Solution of **4-fluoro MBZP** HCl in PBS (pH 7.2)

- Weighing: Accurately weigh the desired amount of **4-fluoro MBZP** hydrochloride salt.
- Dissolution: Add the required volume of sterile PBS (pH 7.2) to the weighed compound to reach a final concentration of 10 mg/mL.
- Mixing: Vortex the solution thoroughly. If necessary, sonicate for a few minutes to ensure the compound is fully dissolved.
- Sterilization: If for use in cell culture, filter-sterilize the solution through a 0.22 µm syringe filter.
- Storage: Aliquot the stock solution into sterile cryovials to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[\[4\]](#)

Working solutions should be prepared fresh for each experiment by diluting the stock solution in the appropriate experimental buffer or cell culture medium.

Protocol 4.2.1: Dilution of Stock Solution

- Thawing: Thaw the stock solution at room temperature or in a cool water bath.

- Dilution: Based on the desired final concentration for the experiment, calculate the required volume of the stock solution.
- Mixing: Add the calculated volume of the stock solution to the experimental buffer or medium and mix well by gentle inversion or pipetting.
- Usage: Use the freshly prepared working solution immediately. Do not store diluted working solutions for extended periods.

Stability and Storage

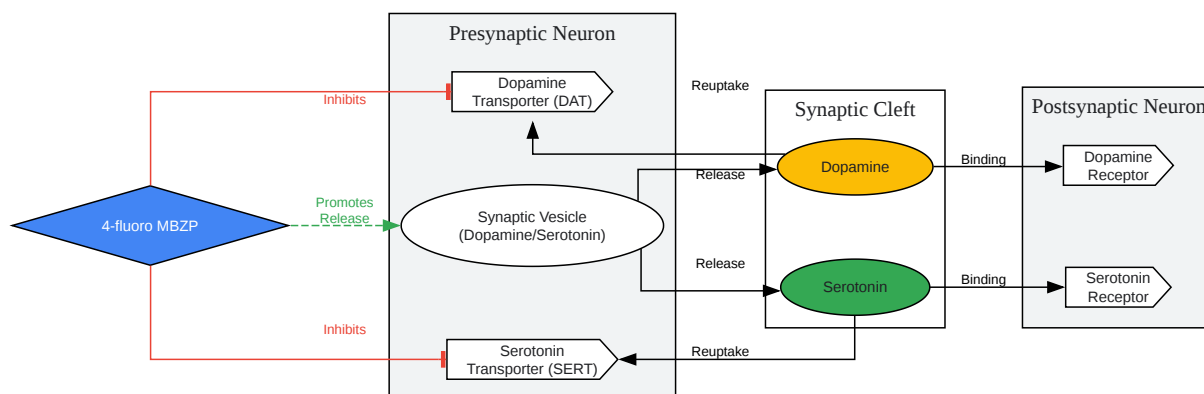
Proper storage is essential to maintain the integrity of **4-fluoro MBZP**.

Storage Condition	Duration	Reference
-20°C	≥ 1 year (as per supplier data for methanol solution)	[6]
-80°C	Recommended for long-term storage	[4]

Note: It is crucial to avoid repeated freeze-thaw cycles as this can lead to degradation of the compound.[4] It is recommended to prepare aliquots of the stock solution.

Visualizations

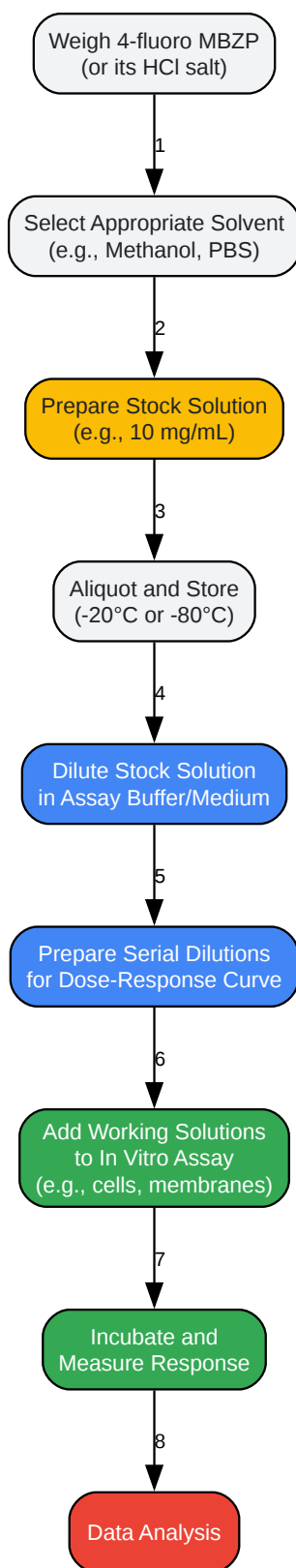
The following diagram illustrates the presumed mechanism of action of **4-fluoro MBZP** based on its structural similarity to other benzylpiperazine compounds. It is thought to increase the synaptic concentrations of dopamine and serotonin by promoting their release and inhibiting their reuptake.



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Caption: Assumed mechanism of action of **4-fluoro MBZP**.

The diagram below outlines a general workflow for preparing and using **4-fluoro MBZP** in a typical in vitro experiment, such as a receptor binding or cell-based assay.



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Caption: General workflow for preparing **4-fluoro MBZP** for in vitro experiments.

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